

Resorufin Cellobioside: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Resorufin cellobioside*

Cat. No.: *B16324971*

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This technical guide provides an in-depth overview of Resorufin β -D-cellobioside, a fluorogenic substrate essential for the sensitive detection of cellulase activity. Tailored for researchers, scientists, and professionals in drug development, this document outlines the key chemical properties, experimental protocols, and the underlying enzymatic reaction pathway of this vital research tool.

Core Compound Specifications

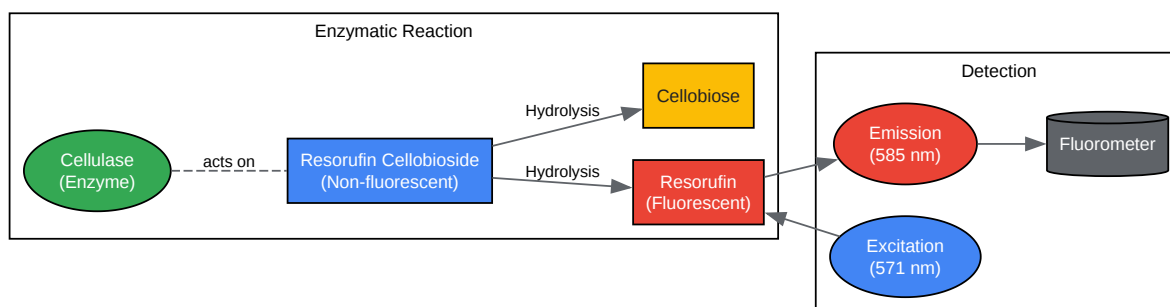
Resorufin β -D-cellobioside is a key reagent for investigating enzymatic activity, particularly in the context of biofuel research, agricultural science, and drug discovery. Its core specifications are summarized below.

Property	Value	Citations
CAS Number	1000404-48-7	[1][2][3][4]
Molecular Weight	537.47 g/mol	[1][2][3][4]
Molecular Formula	C ₂₄ H ₂₇ NO ₁₃	[1][2][3]
Purity	>95%	[3]
Form	Solid	[3]
Solubility	Soluble in DMSO	[3]
Excitation Maximum	571 nm	[1][3]
Emission Maximum	585 nm	[1][3]

Enzymatic Activity Assay: The Core Application

Resorufin cellobioside is primarily utilized as a fluorogenic substrate for the measurement of cellulase activity. Cellulases, a class of enzymes that hydrolyze β -1,4-D-glycosidic bonds in cellulose, cleave the cellobiose moiety from the resorufin molecule. This cleavage releases the highly fluorescent compound resorufin, which can be detected and quantified to determine enzyme activity. The low pKa of resorufin allows for continuous measurement of enzyme turnover at or near physiological pH values.[2][3]

The enzymatic reaction and detection principle is a straightforward signaling pathway that indicates the presence and activity of cellulase.



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Enzymatic hydrolysis of **Resorufin cellobioside** and fluorescence detection.

Experimental Protocols

Detailed methodologies are crucial for reproducible results. The following protocols are adapted from established assays for the measurement of cellulase activity using **Resorufin cellobioside**.

Protocol 1: General Cellulase Activity Assay

This protocol provides a general framework for measuring the activity of purified cellulase or cellulase in biological samples.

Materials:

- Resorufin β -D-cellobioside stock solution (e.g., 5 mM in DMSO)
- Reaction Buffer (e.g., 50 mM sodium acetate, pH 5.0-6.0)
- Purified cellulase or experimental sample
- 96-well black microplate
- Microplate reader with fluorescence detection capabilities

Procedure:

- Prepare a 0.5 mM substrate solution: Dilute the **Resorufin cellobioside** stock solution 1:10 in the Reaction Buffer.^[1] Prepare this solution immediately before use to prevent non-specific hydrolysis.
- Sample Preparation: Prepare serial dilutions of the cellulase sample in the Reaction Buffer.
- Assay Reaction:
 - Add 50 µL of each cellulase dilution to triplicate wells of the 96-well microplate.^[1]
 - For background control wells, add 50 µL of Reaction Buffer.
 - Initiate the reaction by adding 50 µL of the 0.5 mM substrate solution to each well.^[1]
- Measurement:
 - Immediately place the plate in a microplate reader.
 - Measure the fluorescence at an excitation of ~571 nm and an emission of ~585 nm.^{[1][2]} Readings can be taken in kinetic mode at regular intervals (e.g., every 1-3 minutes) for a set period (e.g., 30-120 minutes).^[1]
- Data Analysis:
 - Subtract the fluorescence values of the blank wells from the sample wells at each time point.
 - The rate of increase in fluorescence is proportional to the cellulase activity.

Protocol 2: Cellulase Activity from *Trichoderma reesei*

This protocol has been used to determine the kinetic parameters of purified cellulase from *Trichoderma reesei*.

Kinetic Parameters:

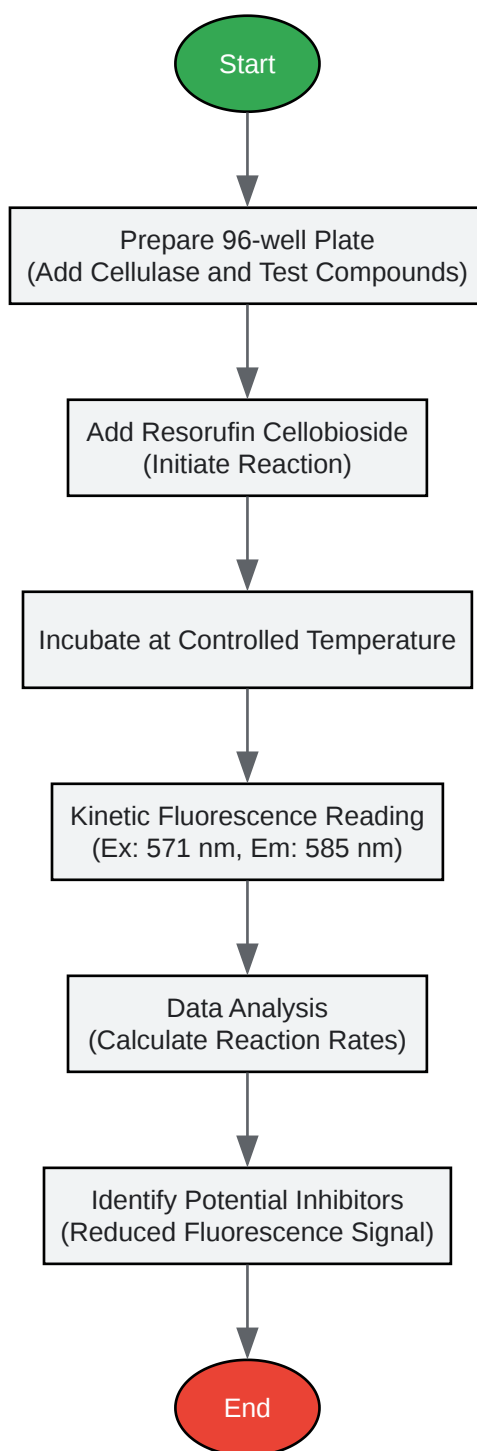
- Km: 112 µM^[2]

- Vmax: 0.000673 $\mu\text{mol/mL/min}$ [\[2\]](#)

The experimental setup would follow the general protocol, with the concentration of **Resorufin cellobioside** varied to determine the Michaelis-Menten kinetics.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for a high-throughput screening assay to identify cellulase inhibitors using **Resorufin cellobioside**.



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High-throughput screening workflow for cellulase inhibitors.

Applications in Research and Drug Development

The use of **Resorufin cellobioside** is not limited to basic research. Its properties make it an ideal tool for high-throughput screening (HTS) campaigns aimed at discovering novel cellulase inhibitors or activators.[5] Such compounds could have applications in various industries, from pharmaceuticals to biofuels. The long-wavelength emission of resorufin minimizes interference from autofluorescent compounds often found in screening libraries.[5]

Furthermore, the underlying principle of using resorufin-based glycosides as fluorogenic substrates has been extended to other enzymes, such as α -glucosidases, which are therapeutic targets for type II diabetes and Pompe disease.[5] This highlights the versatility of the resorufin fluorophore in developing assays for a range of enzymatic targets.

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